

# N,N-Dimethylacetamide-d9 freezing point and handling in cold

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## Compound of Interest

Compound Name: *N,N*-Dimethylacetamide-d9

Cat. No.: B047819

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## Technical Support Center: N,N-Dimethylacetamide-d9

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the handling of **N,N-Dimethylacetamide-d9** (DMAc-d9), particularly in cold conditions where it may freeze.

## Physical and Chemical Properties

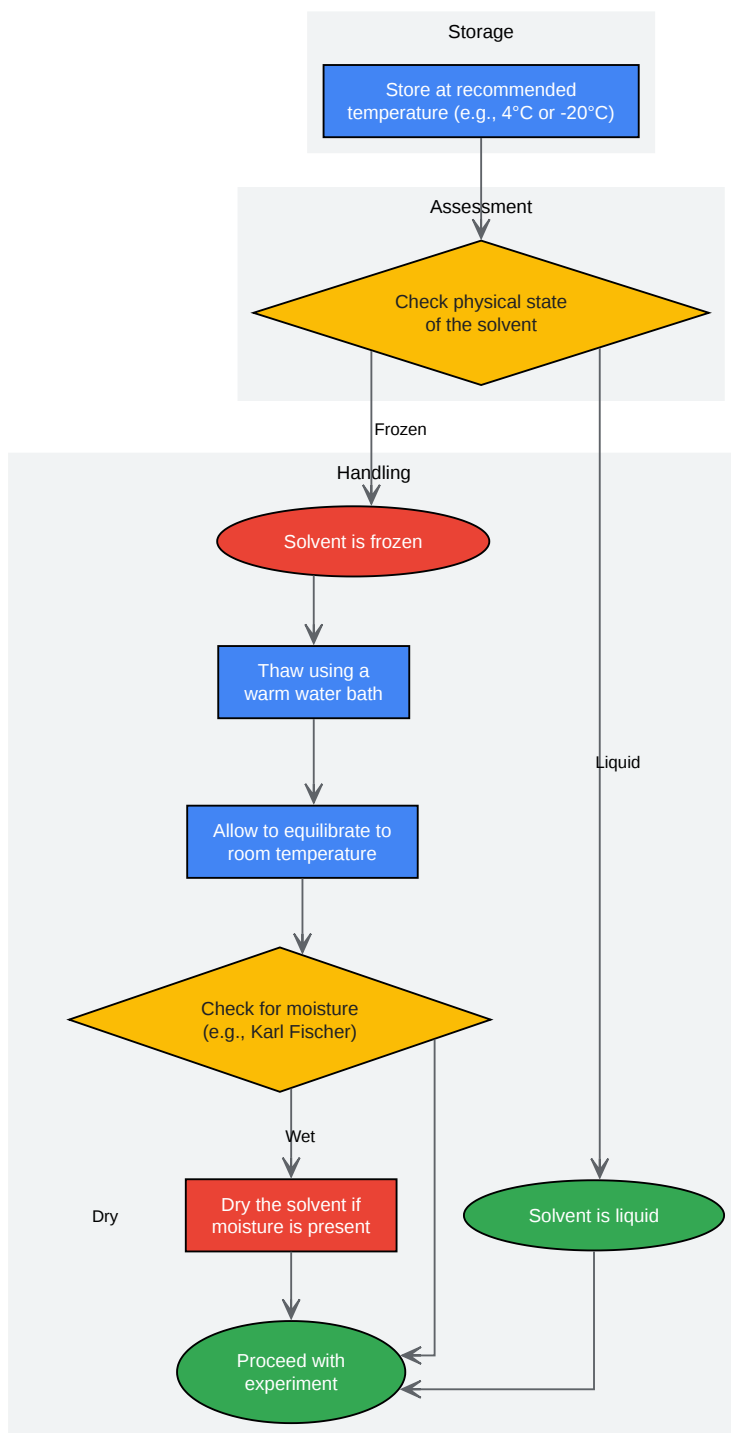
A summary of the key quantitative data for **N,N-Dimethylacetamide-d9** is presented below for quick reference.

Property	Value
Freezing Point	-20 °C
Boiling Point	164-166 °C
Density	1.033 g/mL at 25 °C
Molecular Weight	96.18 g/mol
CAS Number	16727-10-9

## Cold Weather Handling Workflow

The following diagram outlines the recommended workflow for handling **N,N-Dimethylacetamide-d<sub>9</sub>** that may have been exposed to temperatures at or below its freezing point.

Workflow for Handling N,N-Dimethylacetamide-d9 in Cold Conditions

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